

Application Note & Protocol: Preparation of WWL113 Stock Solution in DMSO

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Compound of Interest

Compound Name: *wwl113*

Cat. No.: *B1684178*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the carboxylesterase inhibitor **WWL113** in Dimethyl Sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the stability, and activity of the compound, leading to accurate and reproducible experimental results.

Introduction

WWL113 is a potent and selective inhibitor of carboxylesterase 3 (Ces3) and Ces1f, with IC_{50} values in the nanomolar range (~100 nM).[1] It is a valuable tool for studying lipid metabolism, obesity, and diabetes.[2][3] Accurate preparation of stock solutions is the first critical step in any in vitro or in vivo experiment. This protocol outlines the standardized procedure for solubilizing **WWL113** in DMSO to generate a stable, high-concentration stock solution ready for experimental use.

Quantitative Data Summary

All quantitative data for **WWL113** are summarized in the table below for easy reference.

| Property | Value | Reference(s) |
|-------------------------|---|--------------|
| Molecular Weight | 466.53 g/mol | [1][2][3] |
| Molecular Formula | C ₂₉ H ₂₆ N ₂ O ₄ | [1][2][4] |
| Appearance | White to off-white crystalline solid | [1][4][5] |
| Purity | ≥98% | [3][4][5] |
| Solubility in DMSO | 15 mg/mL to 20.83 mg/mL (approx. 32 mM to 44.65 mM). Soluble up to 50 mM. | [1][2][4][5] |
| Storage (Solid Form) | 3 years at -20°C; 2 years at 4°C | [1] |
| Storage (DMSO Solution) | 6 months at -80°C; 1 month at -20°C | [1] |

Experimental Protocol: Preparing a 10 mM WWL113 Stock Solution

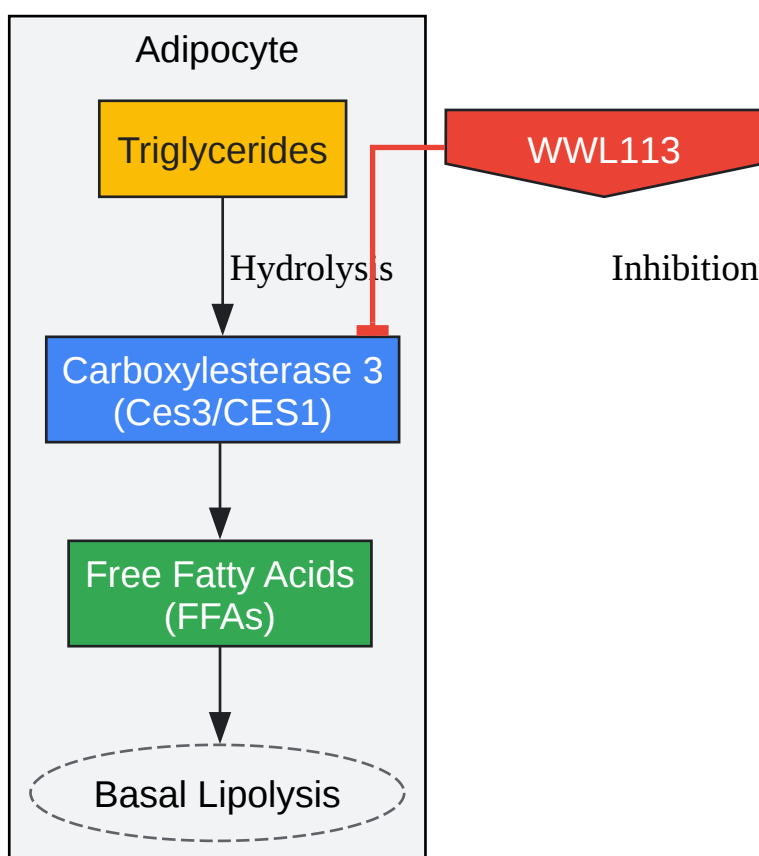
This protocol provides instructions for preparing 1 mL of a 10 mM stock solution, a commonly used concentration for laboratory experiments.

- **WWL113** powder (purity ≥98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance (precision of at least 0.1 mg)
- Sterile 1.5 mL or 2 mL microcentrifuge tubes
- Sterile, amber-colored cryovials for aliquoting
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Sonicator or water bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves
- Safety First: Before starting, review the Safety Data Sheet (SDS) for **WWL113** and DMSO. Handle the chemical powder in a fume hood or designated weighing station to avoid inhalation. Wear appropriate PPE throughout the procedure.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **WWL113** needed using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 466.53 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.67 \text{ mg}$
- Weigh **WWL113**: Carefully and accurately weigh 4.67 mg of **WWL113** powder using an analytical balance and transfer it into a sterile 1.5 mL microcentrifuge tube.
- Solubilization:
 - Using a calibrated micropipette, add 1 mL of high-purity DMSO to the microcentrifuge tube containing the **WWL113** powder.
 - Cap the tube securely and vortex the mixture for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution against a light source to ensure it is clear and free of any particulate matter.
 - Note: If dissolution is slow, brief sonication or gentle warming in a water bath (up to 60°C) can be applied to facilitate the process.^[1] Using a newly opened bottle of anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.^[1]
- Aliquoting and Storage:

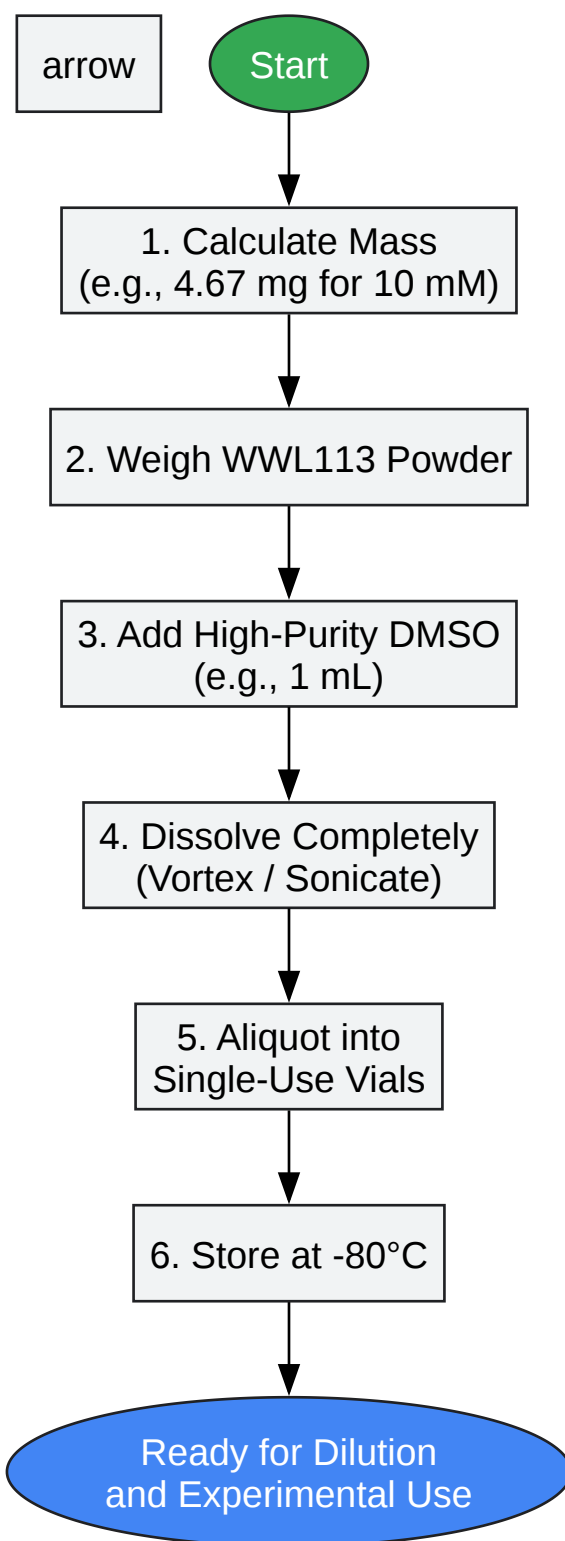
- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, amber-colored cryovials.[1]
- Clearly label each vial with the compound name ("**WWL113**"), concentration (10 mM in DMSO), and the preparation date.
- For long-term storage, place the aliquots in a freezer at -80°C , where they are stable for up to 6 months.[1] For short-term use, storage at -20°C for up to one month is acceptable.
[1]

Visualizations



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Caption: **WWL113** inhibits Ces3, blocking triglyceride hydrolysis and reducing basal lipolysis.



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Caption: Workflow for preparing **WWL113** stock solution in DMSO.

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